

Tri-p-tolyl phosphate-d21 certificate of analysis explained

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Compound of Interest

Compound Name: *Tri-p-tolyl phosphate-d21*

Cat. No.: *B15557838*

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An In-depth Technical Guide to the Certificate of Analysis for **Tri-p-tolyl phosphate-d21**

For researchers, scientists, and drug development professionals, understanding the Certificate of Analysis (CoA) for a complex, isotopically labeled compound like **Tri-p-tolyl phosphate-d21** is crucial for ensuring the quality and reliability of experimental data. This guide provides a detailed explanation of the components of a typical CoA for this material, including data presentation, experimental protocols, and the logical flow of analytical validation.

Data Presentation

A Certificate of Analysis for **Tri-p-tolyl phosphate-d21** quantifies its identity, purity, and isotopic enrichment. The following tables summarize the key data points you would expect to find.

Table 1: Compound Identification

Parameter	Specification
Compound Name	Tri-p-tolyl phosphate-d21
Synonyms	Tricresyl phosphate-d21
CAS Number	2469244-63-9[1][2]
Molecular Formula	C ₂₁ D ₂₁ O ₄ P[1]
Molecular Weight	389.49 g/mol [1][3]
Unlabeled CAS Number	78-32-0[1]

Table 2: Quality Control and Purity Assessment

Parameter	Method	Specification
Chemical Purity	HPLC/UPLC-MS	>95%[1]
Isotopic Enrichment	Q-TOF LC-MS	>98%[4]
Identity Confirmation	¹ H NMR, ³¹ P NMR, Mass Spectrometry	Conforms to structure
Appearance	Visual Inspection	Solid[3]

Experimental Protocols

The specifications presented in the CoA are derived from a series of analytical experiments. Below are the detailed methodologies for the key tests performed on **Tri-p-tolyl phosphate-d21**.

1. High-Performance Liquid Chromatography (HPLC) for Chemical Purity

- **Objective:** To determine the chemical purity of the compound by separating it from any non-isotopically labeled impurities.
- **Instrumentation:** A standard HPLC or Ultra-Performance Liquid Chromatography (UPLC) system equipped with a UV detector and coupled to a mass spectrometer (MS).

- Methodology:
 - Column: A reverse-phase C18 column is typically used.
 - Mobile Phase: A gradient of two solvents, such as water with 0.1% formic acid (Solvent A) and acetonitrile with 0.1% formic acid (Solvent B). The gradient is programmed to increase the percentage of Solvent B over time to elute the compound and any impurities.
 - Flow Rate: A typical flow rate is between 0.5 and 1.0 mL/min.
 - Detection: The UV detector is set to a wavelength where the tolyl chromophore has maximum absorbance (e.g., ~254 nm). The mass spectrometer provides mass-to-charge ratio data to confirm the identity of the main peak.
 - Quantification: The purity is calculated by dividing the area of the main peak by the total area of all peaks detected in the chromatogram.

2. Mass Spectrometry (MS) for Isotopic Enrichment and Identity Confirmation

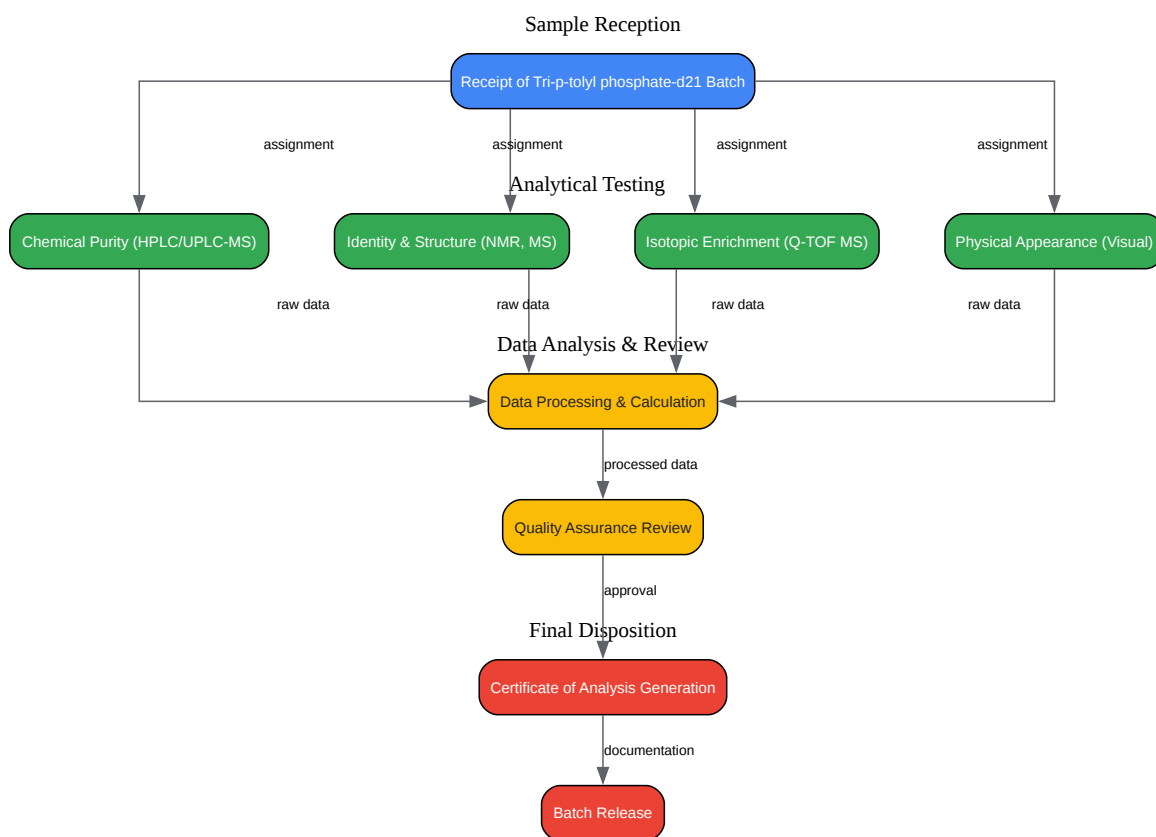
- Objective: To confirm the molecular weight of the deuterated compound and to determine the degree of isotopic enrichment.
- Instrumentation: A high-resolution mass spectrometer, such as a Quadrupole Time-of-Flight (Q-TOF) or Orbitrap instrument, coupled with a liquid chromatography front-end (LC-MS).
- Methodology:
 - Ionization: Electrospray Ionization (ESI) is a common technique for this type of molecule.
 - Mass Analysis: The instrument is calibrated and set to acquire data in a high-resolution mode to accurately determine the mass of the isotopic cluster.
 - Isotopic Enrichment Calculation: The relative intensities of the mass peaks corresponding to the fully deuterated (d21) compound and any lesser-deuterated variants are measured. The isotopic enrichment is calculated as the percentage of the d21 peak relative to the sum of all related isotopic peaks.

3. Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Confirmation

- Objective: To confirm the chemical structure and the positions of deuterium labeling.
- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher).
- Methodology:
 - ^1H NMR: In a highly deuterated compound like **Tri-p-tolyl phosphate-d21**, the proton NMR spectrum is expected to show very small residual signals from any un-deuterated positions. The absence of significant peaks in the aromatic and methyl regions confirms the high level of deuteration.
 - ^{31}P NMR: Phosphorus-31 NMR provides a single peak for the phosphate group, confirming its presence and chemical environment.^[5] The chemical shift of this peak is characteristic of a triaryl phosphate.

Mandatory Visualizations

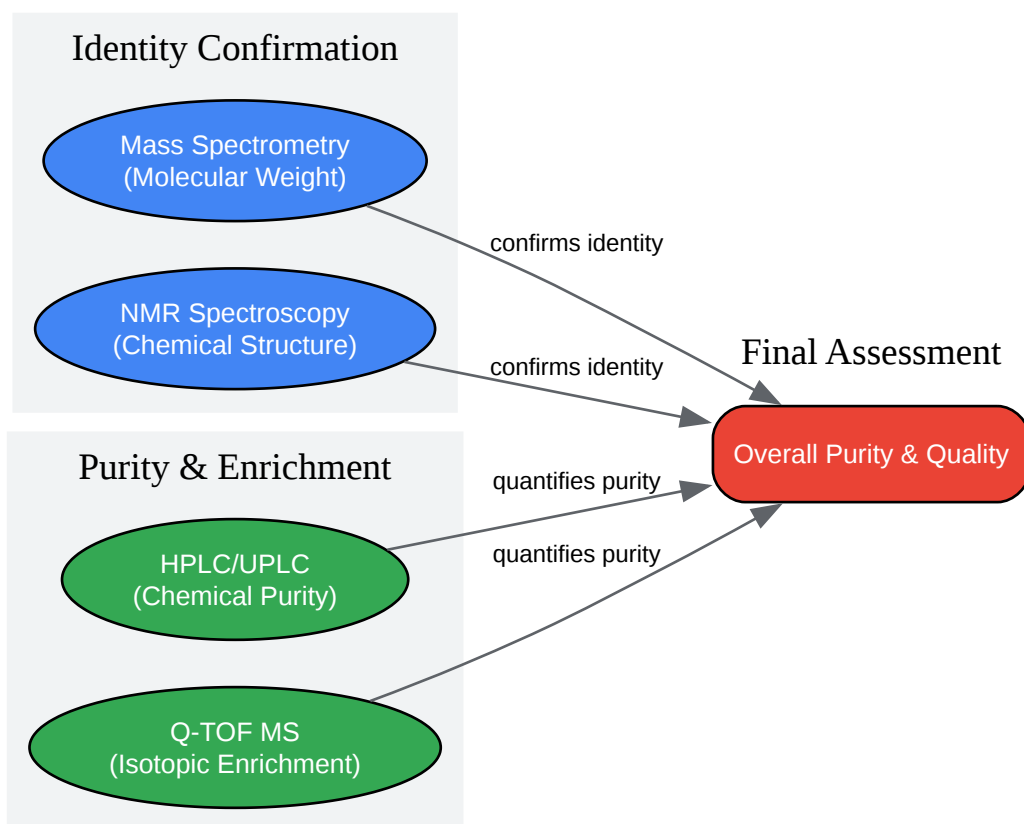
Diagram 1: Certificate of Analysis Workflow



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Caption: Workflow for generating a Certificate of Analysis.

Diagram 2: Logical Relationship of Analytical Tests



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- [5. Combined Use of MALDI-TOF Mass Spectrometry and \$^{31}\text{P}\$ NMR Spectroscopy for the Analysis of \(Phospho\)Lipids | Springer Nature Experiments](#) [experiments.springernature.com]
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